

Application Notes and Protocols for Vegfr-2-IN-60 in Cell Culture

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Compound of Interest

Compound Name: Vegfr-2-IN-60

Cat. No.: B15583047

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Introduction

Vegfr-2-IN-60 is a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. With a reported IC₅₀ of 1.07 nM for VEGFR-2, this small molecule presents a valuable tool for in vitro studies of angiogenesis, cancer biology, and drug development. These application notes provide detailed protocols for the use of **Vegfr-2-IN-60** in cell culture, including cytotoxicity assessment and analysis of downstream signaling pathways.

Mechanism of Action

Vegfr-2-IN-60 is a benzofuran-chalcone derivative that acts as a VEGFR-2 inhibitor.^[1] Vascular Endothelial Growth Factor (VEGF) binding to VEGFR-2 on the surface of endothelial cells triggers receptor dimerization and autophosphorylation of specific tyrosine residues in its intracellular domain. This phosphorylation initiates a cascade of downstream signaling pathways, including the PLCγ-PKC-Raf-MEK-ERK (MAPK) pathway, crucial for endothelial cell proliferation, and the PI3K/Akt pathway, which is a key regulator of endothelial cell survival. By

inhibiting the kinase activity of VEGFR-2, **Vegfr-2-IN-60** blocks these downstream signaling events, thereby inhibiting angiogenesis and tumor cell proliferation.

Physicochemical Properties and Solubility

Property	Value
Molecular Formula	C ₂₉ H ₂₁ N ₃ O ₅
Molecular Weight	491.49 g/mol
Appearance	Solid
Solubility	
DMSO	Soluble
Water	Insoluble
Ethanol	Insoluble

Note: It is recommended to prepare a concentrated stock solution in DMSO (e.g., 10 mM) and then dilute it with cell culture medium to the desired final concentration. Ensure the final DMSO concentration in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Quantitative Data Summary

Vegfr-2-IN-60 has demonstrated cytotoxic activity against various cancer cell lines. While the specific IC₅₀ values from the primary publication are not publicly available in the immediate search results, the compound has been reported to be active against the following cell lines:

Cell Line	Cancer Type	Reported Activity
HCC1806	Breast Squamous Cell Carcinoma	Cytotoxic
HeLa	Cervical Cancer	Cytotoxic
A549	Lung Carcinoma	Cytotoxic

Researchers should perform their own dose-response experiments to determine the precise IC50 values for their specific cell lines and experimental conditions.

Experimental Protocols

Protocol 1: Cell Viability/Cytotoxicity Assay (MTT Assay)

This protocol outlines the use of the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine the cytotoxic effects of **Vegfr-2-IN-60** on cancer cell lines.

Materials:

- **Vegfr-2-IN-60**
- Target cancer cell lines (e.g., HCC1806, HeLa, A549)
- Complete cell culture medium
- Fetal Bovine Serum (FBS)
- 96-well cell culture plates
- MTT solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.

- Compound Treatment:
 - Prepare a series of dilutions of **Vegfr-2-IN-60** in complete culture medium from a concentrated DMSO stock. It is recommended to perform a 2-fold or 3-fold serial dilution to cover a broad concentration range (e.g., 1 nM to 10 μ M).
 - Include a vehicle control (medium with the same concentration of DMSO as the highest drug concentration) and a no-treatment control.
 - Carefully remove the medium from the wells and add 100 μ L of the prepared drug dilutions or control medium.
 - Incubate the plate for 48-72 hours at 37°C in a humidified 5% CO₂ incubator.
- MTT Assay:
 - After the incubation period, add 20 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for 3-4 hours at 37°C until a purple formazan precipitate is visible.
 - Carefully remove the medium containing MTT.
 - Add 150 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition and Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of cell viability against the logarithm of the drug concentration and determine the IC₅₀ value using a suitable software (e.g., GraphPad Prism).

Protocol 2: Western Blot Analysis of VEGFR-2 Pathway Inhibition

This protocol describes how to assess the inhibitory effect of **Vegfr-2-IN-60** on the phosphorylation of VEGFR-2 and downstream signaling proteins like Akt and ERK. Human Umbilical Vein Endothelial Cells (HUVECs) are a commonly used cell line for this purpose.

Materials:

- **Vegfr-2-IN-60**
- HUVECs or other suitable endothelial cell line
- Endothelial Growth Medium (EGM-2)
- Basal medium (e.g., EBM-2) with low serum (0.5-1% FBS)
- Recombinant human VEGF-A
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-VEGFR-2 (Tyr1175), anti-total-VEGFR-2, anti-phospho-Akt (Ser473), anti-total-Akt, anti-phospho-ERK1/2 (Thr202/Tyr204), anti-total-ERK1/2, and a loading control (e.g., anti-GAPDH or anti- β -actin).
- HRP-conjugated secondary antibodies
- Chemiluminescence substrate
- Western blotting equipment

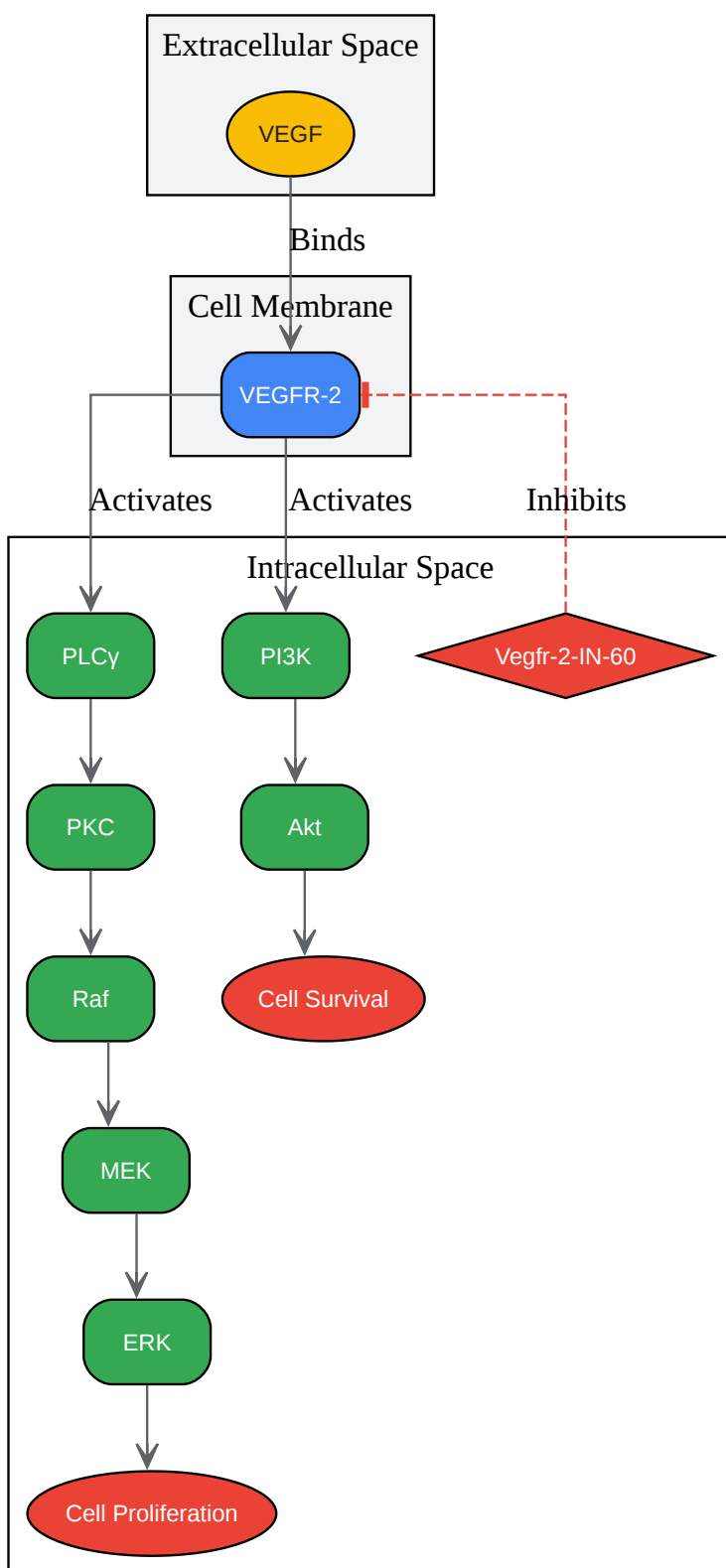
Procedure:

- Cell Culture and Serum Starvation:
 - Culture HUVECs in EGM-2 medium.

- When cells reach 80-90% confluency, replace the growth medium with basal medium containing low serum (0.5-1% FBS) and incubate for 4-6 hours to reduce basal receptor phosphorylation.
- Inhibitor Treatment and VEGF Stimulation:
 - Pre-treat the serum-starved cells with various concentrations of **Vegfr-2-IN-60** (e.g., 10 nM, 100 nM, 1 μ M) or vehicle control (DMSO) for 1-2 hours.
 - Stimulate the cells with recombinant human VEGF-A (e.g., 50 ng/mL) for 10-15 minutes.
- Cell Lysis and Protein Quantification:
 - Immediately after stimulation, wash the cells with ice-cold PBS.
 - Lyse the cells with lysis buffer containing protease and phosphatase inhibitors.
 - Scrape the cells and collect the lysate.
 - Determine the protein concentration of each lysate using a BCA or Bradford assay.
- Western Blotting:
 - Separate equal amounts of protein (20-30 μ g) by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody of interest overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again with TBST.
 - Detect the protein bands using a chemiluminescence substrate and an imaging system.

- To ensure equal loading, the membrane can be stripped and re-probed for total protein or a loading control.
- Data Analysis:
 - Quantify the band intensities using densitometry software (e.g., ImageJ).
 - Normalize the phosphorylated protein levels to the total protein levels for each respective protein.

Visualizations



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Caption: VEGFR-2 signaling pathway and the point of inhibition by **Vegfr-2-IN-60**.



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Caption: Experimental workflow for using **Vegfr-2-IN-60** in cell culture.

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References

- [1. benchchem.com \[benchchem.com\]](#)
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